

Comprehensive Safety and Handling Guide for Solvent Red 52

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Compound of Interest		
Compound Name:	Solvent red 52	
Cat. No.:	B1584971	Get Quote

This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Solvent Red 52** (CAS No. 81-39-0) in a laboratory setting. The following information is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key properties of **Solvent Red 52** is provided below. This data is essential for understanding its behavior and potential hazards.

Property	Value
Chemical Formula	C24H18N2O2
Molecular Weight	366.41 g/mol
Appearance	Red Powder
Odor	Odorless
Melting Point	280 °C
Decomposition Temperature	> 340 °C
Solubility in Water	Insoluble
Stability	Stable under normal temperatures and pressures.[1]



Hazard Identification and Personal Protective Equipment (PPE)

Solvent Red 52 is a hazardous substance that requires careful handling. The primary hazards include irritation to the eyes, skin, and respiratory system, and it is harmful if swallowed.[2] There are also potential risks of irreversible effects, and mutagenicity data has been reported. [2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Task / Operation	Required Personal Protective Equipment (PPE)
Weighing and Aliquoting (Dry Powder)	- Hand Protection: Chemical-resistant rubber gloves (e.g., Nitrile).[2] - Eye Protection: Chemical safety goggles.[1][2] - Respiratory Protection: Approved respirator for dusts.[1][2] - Body Protection: Lab coat or protective clothing to minimize skin contact.[1][2]
Handling Solutions of Solvent Red 52	- Hand Protection: Chemical-resistant gloves (e.g., Nitrile).[2] - Eye Protection: Chemical safety goggles or eyeglasses.[1][2] - Body Protection: Lab coat.[2]
Spill Cleanup (Dry Powder)	- Hand Protection: Heavy-duty chemical- resistant gloves.[2] - Eye Protection: Chemical safety goggles.[2] - Respiratory Protection: Approved respirator.[2] - Body Protection: Protective clothing to prevent skin exposure.[2]
General Laboratory Work	- Hand Protection: Nitrile gloves.[3] - Eye Protection: Safety glasses.[4] - Body Protection: Lab coat, long pants, and closed-toe shoes.[3] [4]

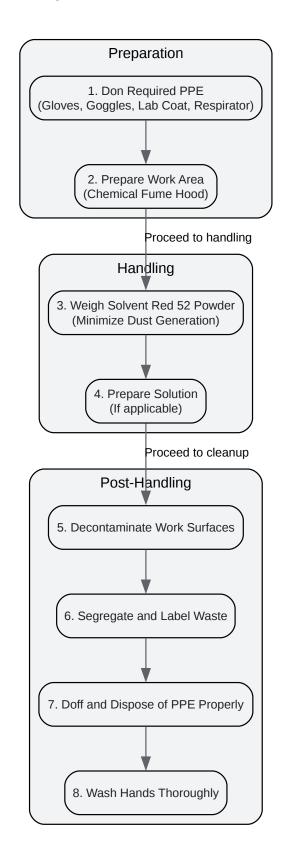
Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and ensure safety. All handling of **Solvent Red 52** powder should be performed within a certified chemical fume



hood.[1][2]

Experimental Workflow for Handling Solvent Red 52





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Caption: Workflow for the safe handling of Solvent Red 52.

Methodology:

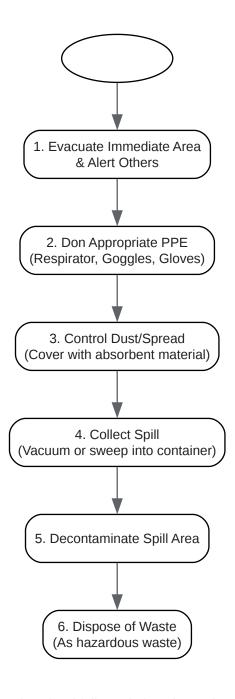
- Preparation:
 - Before entering the lab, ensure you are wearing a lab coat, long pants, and closed-toe shoes.[3][4]
 - In the designated area, put on chemical safety goggles, nitrile gloves, and an approved respirator.[2]
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered. [1][2]
- Handling:
 - Carefully weigh the required amount of Solvent Red 52 powder, avoiding any actions that could generate dust.[2]
 - If preparing a solution, add the powder to the solvent slowly.
 - Keep containers tightly closed when not in use.[1][2]
- Storage:
 - Store Solvent Red 52 in its original, tightly sealed, and light-resistant container.[1][2]
 - The storage area should be cool, dry, and separate from incompatible materials such as strong oxidizing agents.[1][2]
- Post-Handling Cleanup:
 - Wipe down the work surface in the fume hood with an appropriate cleaning agent.
 - Segregate all waste materials as described in the disposal plan below.



- Carefully remove your PPE, avoiding contact with contaminated surfaces. Dispose of gloves and any other disposable items in the designated hazardous waste container.
- Wash your hands thoroughly with soap and water.[2]

Emergency and Disposal Plans

Spill Response Protocol



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Caption: Step-by-step procedure for Solvent Red 52 spills.

Spill Cleanup Methodology:

- Evacuate and Alert: Immediately clear the area and inform your supervisor.
- Don PPE: Before attempting cleanup, put on the necessary PPE, including a respirator, chemical goggles, and gloves.[2]
- Contain: Prevent the powder from becoming airborne.
- Collect: Carefully vacuum or sweep up the material and place it into a labeled, sealable container for disposal.[2] Avoid generating dust.[2]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat all cleanup materials as hazardous waste.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing. Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.[2]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek immediate medical attention.
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]

Disposal Plan:

Solvent Red 52 and any materials contaminated with it must be treated as hazardous waste. [2] Never dispose of this chemical down the drain or in the regular trash.

Waste Collection:



- Collect all waste (excess reagent, contaminated PPE, cleanup materials) in a designated,
 clearly labeled, and sealed hazardous waste container.
- Use sturdy, chemically resistant containers.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name ("Solvent Red 52"), and the associated hazards.
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area away from incompatible materials.
- Final Disposal:
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.
 - Always consult and adhere to local, state, and federal hazardous waste regulations to ensure complete and accurate classification and disposal.

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